An In-depth Technical Guide to the Primary Structure and Stereochemistry of Amphisin

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Compound of Interest

Compound Name: *Amphistin*

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This document provides a comprehensive overview of the primary structure and stereochemistry of amphisin, a cyclic lipodepsipeptide with significant biological activity. It details the molecular composition and configuration, summarizes key quantitative data, and outlines the experimental methodologies employed for its structural elucidation.

Core Structural Characteristics

Amphisin is a non-ribosomally synthesized cyclic lipoundecapeptide produced by the bacterium Pseudomonas sp. strain DSS73.[1][2] It belongs to a class of bioactive secondary metabolites known as cyclic lipodepsipeptides (CLPs), which are characterized by a fatty acid chain linked to a peptide backbone that is cyclized via an ester bond.[3] These molecules exhibit potent biosurfactant and antifungal properties, making them of significant interest in various industrial and therapeutic applications.[1][4]

Primary Structure

The primary structure of amphisin consists of two main components: a β-hydroxy fatty acid tail and a partially cyclic undecapeptide chain.

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- Peptide Moiety: The peptide portion is composed of 11 amino acid residues.[1][2]
- Lipid Moiety: The N-terminus of the peptide is acylated with a (R)-3-hydroxydecanoic acid (3-HDA) chain.[1][3]
- Cyclic Nature: Amphisin is a lactone. A depsipeptide (ester) bond is formed between the C-terminal carboxyl group of the 11th amino acid (L-Asp) and the side-chain hydroxyl group of the 4th amino acid (D-allo-Threonine), creating a cyclic structure.[1][3]

The complete linear sequence, including the fatty acid, is: (R)-3-hydroxydecanoyl-D-Leu-D-Asp-D-allo-Thr-D-Leu-D-Leu-D-Ser-L-Leu-D-Gln-L-Leu-L-Ile-L-Asp[1][2]

Stereochemistry

A notable feature of non-ribosomally synthesized peptides like amphisin is the presence of D-amino acids, which is a significant deviation from the exclusively L-amino acids found in ribosomally synthesized proteins.[3] The precise stereochemistry is crucial for its three-dimensional conformation and biological function.

- Amino Acid Configuration: Amphisin contains a mixture of D- and L-amino acids. Of the 11 residues, seven are in the D-configuration and four are in the L-configuration.[1][2]
- Fatty Acid Configuration: The chiral center at the C3 position of the decanoic acid tail has been determined to be in the R configuration.[1]

Quantitative Data Summary

The core quantitative and compositional data for amphisin are summarized in the tables below for clarity and comparative purposes.

Table 1: Core Properties of Amphisin

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Property	Value	Reference
Source Organism	**Pseudomonas sp. strain DSS73**	**[1]**
Molecular Formula	$C_{66}H_{114}N_{12}O_{20}$	[1]
Peptide Length	11 amino acid residues	[1][2]
Fatty Acid Moiety	(R)-3-hydroxydecanoic acid	[1][3]
Classification	Cyclic Lipodepsipeptide (CLP)	[3]

| Key Activities | Biosurfactant, Antifungal |[1][2] |

Table 2: Amino Acid Composition and Stereochemistry of Amphisin

Position	Amino Acid	Abbreviation	Stereochemistry	Reference
Lipid	**3-hydroxydecanoic acid**	**3-HDA**	**R**	**[1]**
1	Leucine	Leu	D	[1][2]
2	Aspartic Acid	Asp	D	[1][2]
3	allo-Threonine	aThr	D	[2]
4	Leucine	Leu	D	[1][2]
5	Leucine	Leu	D	[1][2]
6	Serine	Ser	D	[2]
7	Leucine	Leu	L	[1][2]
8	Glutamine	Gln	D	[2]
9	Leucine	Leu	L	[1][2]
10	Isoleucine	Ile	L	[1][2]

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| 11 | Aspartic Acid | Asp | L |[1][2] |

Experimental Protocols for Structural Elucidation

The determination of amphisin's complete structure requires a combination of sophisticated analytical techniques to unambiguously establish its covalent structure and the stereochemistry of each chiral center.

Isolation and Purification

- Bacterial Cultivation:Pseudomonas sp. strain DSS73 is cultured in a suitable growth medium to produce amphisin.[1]
- Extraction: The culture broth is subjected to solvent extraction, typically using ethyl acetate (EtOAc), to isolate the lipophilic amphisin molecules.[1]
- Purification: The crude extract is purified using High-Performance Liquid Chromatography (HPLC). A reverse-phase column (e.g., C18) is employed with a suitable gradient of organic solvent (e.g., acetonitrile) and water to resolve amphisin from other metabolites.[4] Purity is confirmed by analytical HPLC, which should show a single, sharp peak.[4]

Primary Structure Determination

The amino acid sequence and the identity of the fatty acid are primarily determined using mass spectrometry and NMR spectroscopy.

- Mass Spectrometry (MS):
  - Molecular Weight Determination: High-resolution mass spectrometry (HRMS) is used to determine the accurate mass and molecular formula of the intact molecule.[5]
  - Tandem MS (MS/MS) for Sequencing: The purified lipopeptide is subjected to fragmentation within the mass spectrometer (e.g., via Collision-Induced Dissociation, CID).[6]
  - Analysis: The resulting fragment ions (primarily b- and y-type ions) are analyzed. De novo sequencing algorithms are used to piece together the amino acid sequence based on the

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mass differences between consecutive fragment ions in the spectrum.[6] This technique also confirms the mass of the N-terminal fatty acid group.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - Sample Preparation: A purified sample of amphisin (~5-10 mg) is dissolved in a suitable deuterated solvent (e.g., DMSO-d_6).[1]
  - Data Acquisition: A suite of 1D (^{1}H, ^{13}C) and 2D-NMR experiments are performed, including COSY (Correlation Spectroscopy), TOCSY (Total Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation).[5][7]
  - Analysis: TOCSY spectra are used to identify individual amino acid spin systems. HMBC spectra reveal long-range (2-3 bond) correlations between protons and carbons, which are critical for establishing the sequence of amino acids and linking the fatty acid to the N-terminus.[7]

Stereochemical Analysis

Determining the D/L configuration of each amino acid is a critical step that requires chiral-specific analytical methods.

- Total Acid Hydrolysis: The purified amphisin is completely hydrolyzed into its constituent amino acids and fatty acid by heating in 6 M HCl or, preferably, 6 M DCl (deuterated hydrochloric acid) to minimize racemization during the process.[8]
- Chiral Derivatization: The amino acids in the hydrolysate are reacted with a chiral derivatizing agent, such as Marfey's reagent (1-fluoro-2,4-dinitrophenyl-5-L-alanine amide, FDAA).[8] This reaction converts the enantiomeric amino acids into diastereomeric derivatives.
- Chromatographic Separation and Analysis:
  - The resulting diastereomers are separated and quantified using reverse-phase HPLC coupled with UV or MS detection.[8][9]

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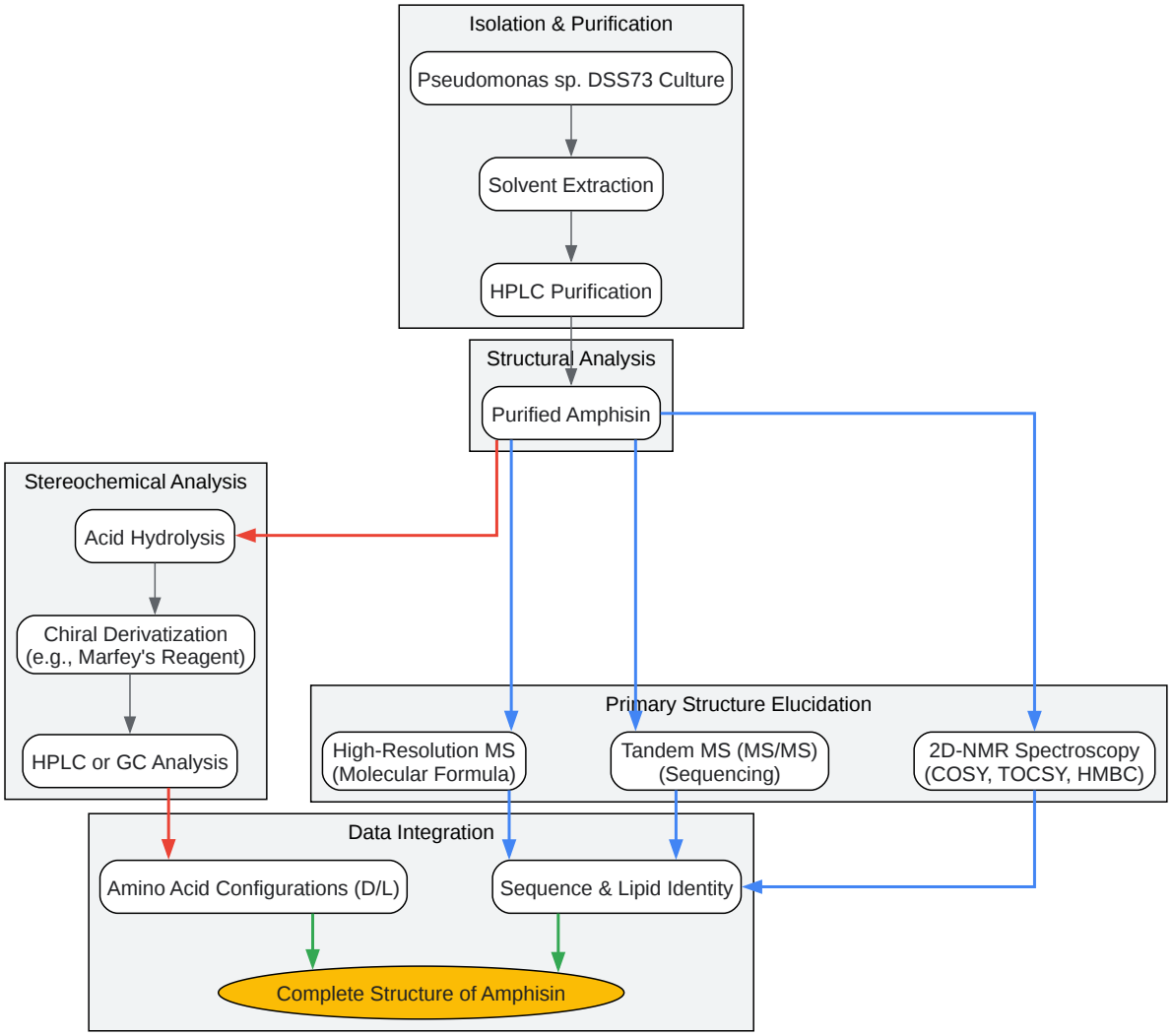
- The retention times of the derivatized amino acids are compared to those of authentic D- and L-amino acid standards that have been derivatized in the same manner. This comparison allows for the unambiguous assignment of the stereochemistry of each amino acid present in amphisin.

- Alternative Method (Chiral Chromatography): The amino acid hydrolysate can also be analyzed directly using gas chromatography (GC) or HPLC equipped with a chiral stationary phase (CSP), which can separate the underivatized enantiomers.[10][11]

Visualization of Experimental Workflow

The logical flow for the complete structural elucidation of amphisin, from bacterial source to final structure, is depicted below.

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